

# Technical Guide: Physicochemical Properties of (2-pyridyldithio)-PEG4-propargyl

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## Compound of Interest

Compound Name: (2-pyridyldithio)-PEG4-propargyl

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This guide provides a detailed overview of the molecular weight and related physicochemical properties of the heterobifunctional crosslinker, **(2-pyridyldithio)-PEG4-propargyl**. This reagent is frequently utilized in bioconjugation, antibody-drug conjugate (ADC) development, and Proteolysis Targeting Chimera (PROTAC) synthesis due to its unique functional groups.<sup>[1]</sup>

**(2-pyridyldithio)-PEG4-propargyl** is a polyethylene glycol (PEG) based linker molecule featuring a pyridyl disulfide group at one terminus and a propargyl group at the other.<sup>[2][3]</sup> The pyridyl disulfide moiety readily reacts with free thiol groups (sulfhydryls) on proteins and other biomolecules.<sup>[2][3]</sup> The terminal propargyl group (an alkyne) enables covalent linkage to azide-containing molecules through copper-catalyzed azide-alkyne cycloaddition, a highly efficient and specific reaction commonly known as "Click Chemistry".<sup>[2][3][4]</sup> The incorporated hydrophilic PEG4 linker enhances the water solubility of the molecule and its conjugates.<sup>[2][3]</sup>

## Physicochemical Data

The key quantitative properties of **(2-pyridyldithio)-PEG4-propargyl** are summarized below. The molecular weight is determined by its chemical formula, C<sub>16</sub>H<sub>23</sub>NO<sub>4</sub>S<sub>2</sub>.<sup>[1][2][5][6]</sup>

Property	Value	Source
Chemical Formula	C <sub>16</sub> H <sub>23</sub> NO <sub>4</sub> S <sub>2</sub>	[2][5]
Molecular Weight	357.49 g/mol	[5][6]
CAS Number	2170240-99-8	[2][5]
Appearance	Colorless to light yellow liquid	
Purity	Typically ≥98%	[2]
Storage Conditions	-20°C	[2]

## Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the chemical formula and the standard atomic weights of each element.

### Experimental Protocol: Calculation of Molecular Weight

- **Determine the Chemical Formula:** The first step is to identify the precise chemical formula of the molecule. From reliable sources, the formula for **(2-pyridyldithio)-PEG4-propargyl** is established as C<sub>16</sub>H<sub>23</sub>NO<sub>4</sub>S<sub>2</sub>. [1][2][5]
- **Identify Constituent Elements:** The elements present in the molecule are Carbon (C), Hydrogen (H), Nitrogen (N), Oxygen (O), and Sulfur (S).
- **Count Atoms of Each Element:**
  - Carbon (C): 16 atoms
  - Hydrogen (H): 23 atoms
  - Nitrogen (N): 1 atom
  - Oxygen (O): 4 atoms
  - Sulfur (S): 2 atoms

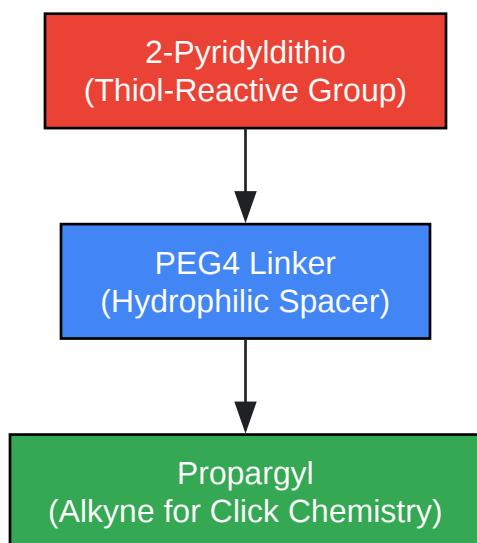
- Sum the Atomic Weights: Multiply the count of each atom by its standard atomic weight and sum the results.
  - Atomic Weight of C  $\approx$  12.011 u
  - Atomic Weight of H  $\approx$  1.008 u
  - Atomic Weight of N  $\approx$  14.007 u
  - Atomic Weight of O  $\approx$  15.999 u
  - Atomic Weight of S  $\approx$  32.065 u
- Final Calculation:
  - $(16 * 12.011) + (23 * 1.008) + (1 * 14.007) + (4 * 15.999) + (2 * 32.065) = 357.49 \text{ g/mol}$

Table 2: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Atom Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	16	12.011	192.176
Hydrogen	H	23	1.008	23.184
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996
Sulfur	S	2	32.065	64.130
Total		357.493		

## Visualization of Molecular Structure

The logical arrangement of the functional components within the **(2-pyridyldithio)-PEG4-propargyl** molecule is critical to its function as a crosslinker. The following diagram illustrates this relationship.



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Caption: Logical flow of the **(2-pyridyldithio)-PEG4-propargyl** bifunctional linker.

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